

Technical Guide: Safety and Handling of 2-[Benzyl(cyclopropylmethyl)amino]ethanol

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Compound of Interest

Compound Name: 2-[Benzyl(cyclopropylmethyl)amino]ethanol

Cat. No.: B581519

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in research and development. The information provided is based on available data for **2-[Benzyl(cyclopropylmethyl)amino]ethanol** and structurally similar compounds. A specific Safety Data Sheet (SDS) for this compound was not found at the time of writing. Therefore, this compound should be handled as a substance of unknown toxicity, and a thorough, site-specific risk assessment should be conducted before use.

Introduction

2-[Benzyl(cyclopropylmethyl)amino]ethanol is a research chemical with potential applications in medicinal chemistry and drug development.^[1] Its structural motifs, including the benzyl, cyclopropylmethyl, and ethanolamine groups, are found in various biologically active molecules. This guide provides a summary of the available safety and handling information, physical and chemical properties, and generalized experimental workflows relevant to its synthesis and safety assessment. Given the limited specific toxicological data, a cautious approach is paramount.

Physical and Chemical Properties

The known physical and chemical properties of **2-[Benzyl(cyclopropylmethyl)amino]ethanol** are summarized in the table below.

| Property | Value | Source |
|-------------------|---|-----------|
| IUPAC Name | 2-[benzyl(cyclopropylmethyl)amino]ethanol | [1] |
| CAS Number | 1249321-20-7 | [2] |
| Molecular Formula | C13H19NO | [2][3] |
| Molecular Weight | 205.30 g/mol | [2][3][4] |
| SMILES | <chem>C1=CC=C(C=C1)CN(CCO)CC2CC2</chem> | [2] |

Safety and Handling

Due to the absence of a specific Safety Data Sheet (SDS) for **2-[Benzyl(cyclopropylmethyl)amino]ethanol**, the following safety and handling precautions are derived from data on structurally related amino alcohols, such as N-benzylethanolamine and N-benzyl-N-methylethanolamine.

GHS Hazard Classification (Inferred)

Based on the hazard classifications of similar compounds, **2-[Benzyl(cyclopropylmethyl)amino]ethanol** should be treated as potentially hazardous. The inferred GHS classifications are:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.
- Serious Eye Damage/Eye Irritation (Category 2): Causes serious eye irritation.
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System: May cause respiratory irritation.

Pictograms:

 alt text

Signal Word: Warning

Hazard Statements (Inferred):

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Personal Protective Equipment (PPE)

A comprehensive risk assessment should guide the selection of appropriate PPE. The following are minimum recommendations:

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection:
 - Wear a flame-retardant laboratory coat.
 - Use chemically resistant gloves (e.g., nitrile, neoprene). Inspect gloves for integrity before use.
- Respiratory Protection: If working with the material outside of a fume hood or if aerosols may be generated, use a NIOSH-approved respirator with an appropriate cartridge.

Handling Procedures

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid direct contact with skin, eyes, and clothing.

- Do not breathe dust, fumes, gas, mist, vapors, or spray.
- Use spark-proof tools and explosion-proof equipment if the material is flammable.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

Storage

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents and acids.

First Aid Measures

- If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.
- If on Skin: Remove all contaminated clothing immediately. Wash skin with plenty of soap and water. If skin irritation occurs, get medical advice/attention.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.

Experimental Protocols & Workflows

No specific experimental protocols for **2-[Benzyl(cyclopropylmethyl)amino]ethanol** were found. The following sections provide generalized workflows for its synthesis and safety assessment.

Synthesis Workflow: Reductive Amination

A common method for the synthesis of compounds like **2-[Benzyl(cyclopropylmethyl)amino]ethanol** is reductive amination. The following diagram illustrates a typical workflow for this process.





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